

Navigating the Safe Disposal of 2-Bromo-4-nitrobenzonitrile: A Procedural Guide

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Compound of Interest

Compound Name: **2-Bromo-4-nitrobenzonitrile**

Cat. No.: **B1358633**

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental compliance. **2-Bromo-4-nitrobenzonitrile**, a compound utilized in various synthetic applications, presents specific hazards that necessitate a structured disposal protocol. This guide provides essential, immediate safety and logistical information for the proper disposal of this substance.

Immediate Safety and Handling

2-Bromo-4-nitrobenzonitrile is harmful if swallowed, in contact with skin, or inhaled^[1]. It is crucial to wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, when handling this chemical^{[2][3]}. Work should be conducted in a well-ventilated area or a laboratory fume hood to avoid inhalation of dust or fumes^{[2][4]}. In case of accidental contact, follow standard first aid measures and seek medical attention^{[2][4]}.

Quantitative Data Summary

For quick reference, the key physical and chemical properties of **2-Bromo-4-nitrobenzonitrile** are summarized in the table below.

Property	Value
Molecular Formula	C ₇ H ₃ BrN ₂ O ₂
Molecular Weight	227.015 g/mol [5]
Appearance	Yellow Solid/Powder
Melting Point	40 - 42 °C (104 - 108 °F)[4]
Boiling Point	363.301 °C at 760 mmHg[5]
Flash Point	173.519 °C[5]
Density	1.812 g/cm ³ [5]

Step-by-Step Disposal Protocol

The primary and mandated method for the disposal of **2-Bromo-4-nitrobenzonitrile** is through an approved hazardous waste disposal plant[2]. Under no circumstances should this chemical be disposed of down the drain or in regular trash.

1. Waste Segregation and Collection:

- Collect waste **2-Bromo-4-nitrobenzonitrile** and any contaminated materials (e.g., gloves, weighing paper, pipette tips) in a designated, compatible, and clearly labeled hazardous waste container[6][7].
- Ensure the container is made of a material that will not react with the chemical.
- Do not mix **2-Bromo-4-nitrobenzonitrile** waste with incompatible materials. While specific incompatibilities for this compound are not detailed in the provided results, nitriles, in general, can be incompatible with strong acids, bases, and oxidizing agents[7].

2. Container Labeling:

- The waste container must be clearly labeled with the words "Hazardous Waste"[6][7].
- The full chemical name, "**2-Bromo-4-nitrobenzonitrile**," must be written on the label. Avoid using acronyms or abbreviations[6].

- Indicate the major constituents and their approximate percentages if it is a mixed waste stream[7].

3. Waste Storage:

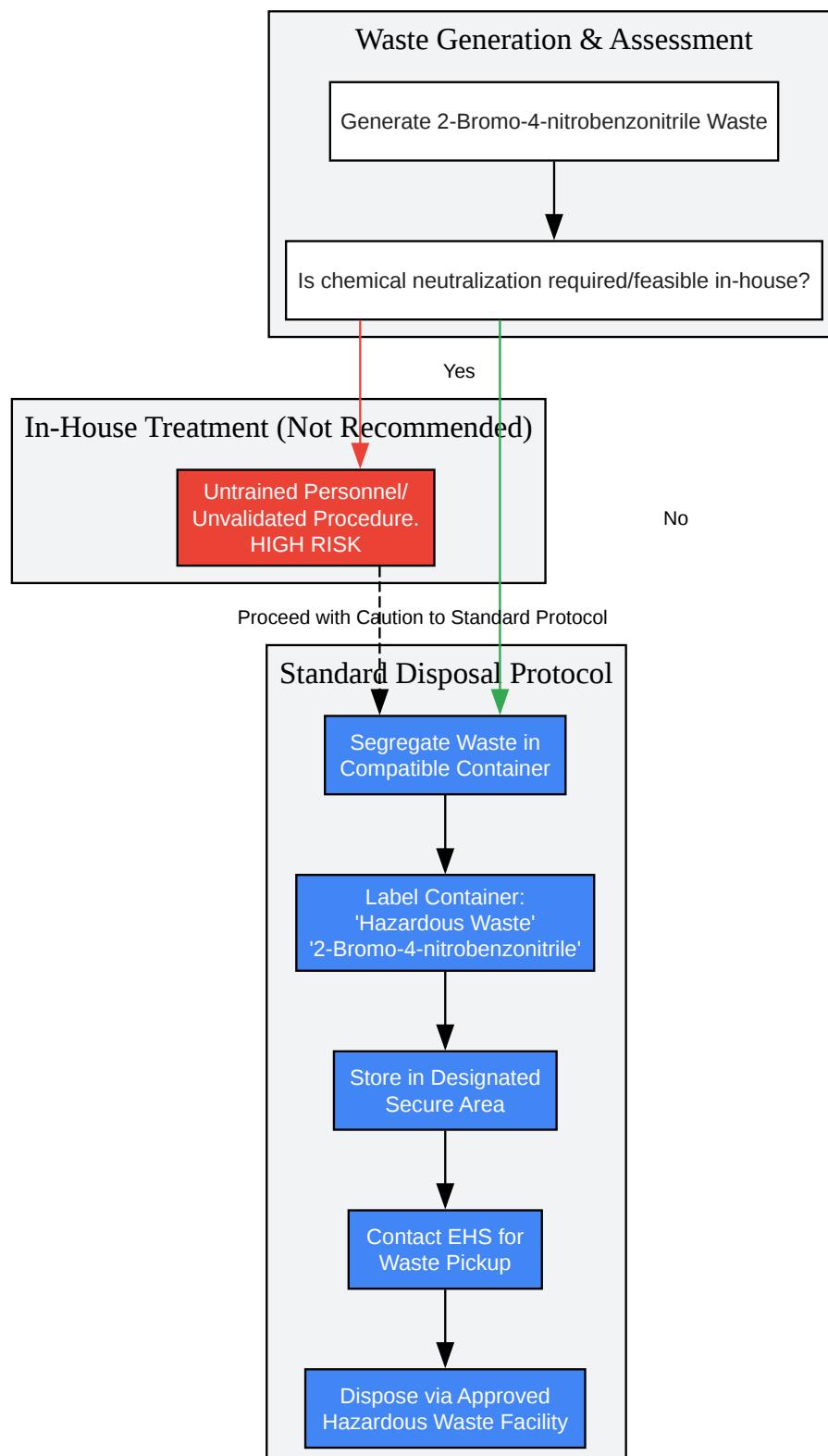
- Keep the hazardous waste container tightly sealed when not in use[2][6][7].
- Store the container in a designated and secure hazardous waste accumulation area[7].
- The storage area should be well-ventilated and have secondary containment to prevent spills[7].

4. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste disposal company to schedule a pickup for the waste container[6][7].
- Do not allow hazardous waste to accumulate for an extended period. Request a pickup as soon as the container is full[6].

Disposal Workflow Diagram

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **2-Bromo-4-nitrobenzonitrile**.

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Caption: Workflow for the safe disposal of **2-Bromo-4-nitrobenzonitrile**.

Disclaimer: The information provided in this guide is for informational purposes only and is based on the provided search results. Always consult your institution's specific safety guidelines and the Safety Data Sheet (SDS) for **2-Bromo-4-nitrobenzonitrile** before handling and disposal. In-house chemical treatment of hazardous waste should only be performed by trained personnel with validated procedures.

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- To cite this document: BenchChem. [Navigating the Safe Disposal of 2-Bromo-4-nitrobenzonitrile: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1358633#2-bromo-4-nitrobenzonitrile-proper-disposal-procedures>]

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